

What are the chemical properties of Acid Yellow 127 for research?

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Compound of Interest

Compound Name: Acid yellow 127

Cat. No.: B1592793

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Acid Yellow 127: A Technical Overview for Research Applications

Introduction

Acid Yellow 127, also identified by its Colour Index (C.I.) number 18888, is a synthetic monoazo dye.^{[1][2]} Primarily utilized in the textile and leather industries, its properties are well-documented for dyeing applications on protein fibers such as wool and silk, as well as polyamides like nylon.^[1] This technical guide consolidates the available chemical and physical data for **Acid Yellow 127** to support its potential evaluation in research settings. While its application in fundamental biological or drug development research is not documented in publicly available literature, this document provides a core understanding of its properties derived from industrial sources.

Chemical and Physical Properties

Acid Yellow 127 is characterized as a yellow powder that is soluble in water.^{[1][3]} The following tables summarize its key identifiers and physicochemical characteristics based on available technical data sheets.

Identifier	Value
Chemical Name	C.I. Acid Yellow 127
C.I. Number	18888 [1] [2]
CAS Number	73384-78-8 [1] [2]
Molecular Formula	C ₂₆ H ₂₀ Cl ₂ N ₉ NaO ₄ S [1]
Molecular Weight	803.63 g/mol [1] [2]
Chemical Class	Monoazo [1]
Physicochemical Property	Description
Physical Appearance	Yellow powder [1]
Solubility	Soluble in water. [1] [3] Slightly soluble in ethanol.
Behavior in Strong Acid (H ₂ SO ₄)	Turns yellow; precipitation occurs upon dilution. [1]
Behavior in Strong Acid (HCl)	Remains yellow, with no change upon dilution. [1]
Behavior in Strong Acid (HNO ₃)	Turns yellow, with the formation of a tender yellow precipitate upon dilution. [1]
Behavior in Strong Base (NaOH)	Decomposes in a thick sodium hydroxide solution; a yellow precipitate forms upon dilution. [1]

Spectroscopic and Performance Data

Quantitative spectroscopic data such as UV-Vis absorption maximum (λ_{max}) and molar extinction coefficient for **Acid Yellow 127** are not readily available in scientific literature or technical datasheets. The primary characterization of this dye is through its performance in dyeing applications, particularly its fastness properties.

Performance Property	Rating (ISO Standards)
Light Fastness	6[2]
Washing (Soaping) Fastness	Fading: 4, Staining: 5[2]
Perspiration Fastness	Fading: 4-5, Staining: 4-5[2]
Oxygen Bleaching Fastness	5[2]
Seawater Fastness	Fading: 5, Staining: 5[2]

Experimental Protocols

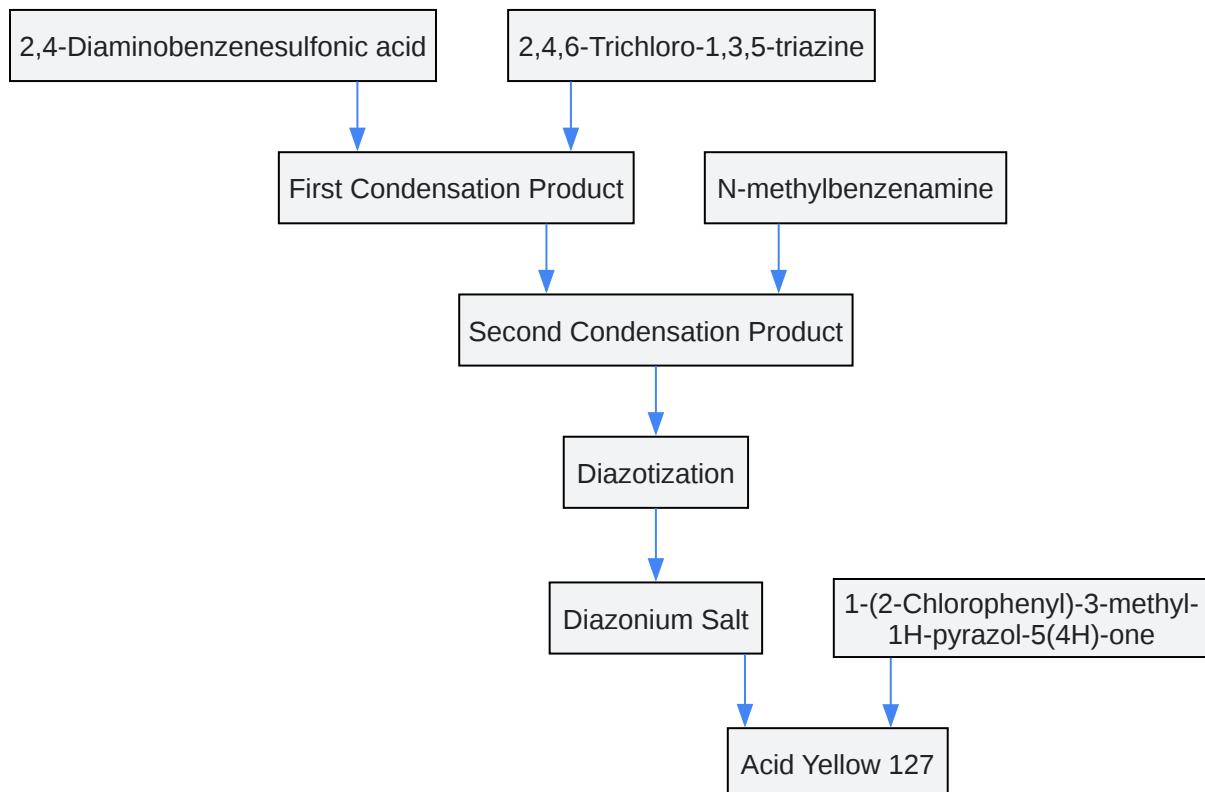
Detailed experimental protocols for the use of **Acid Yellow 127** in a research context, such as for biological staining, as a fluorescent probe, or in specific assays, are not available in the reviewed literature. The predominant application is in industrial dyeing processes. Below are generalized protocols for its synthesis and application in dyeing.

Synthesis of Acid Yellow 127 (Manufacturing Method)

The synthesis of **Acid Yellow 127** is a multi-step process involving the condensation and diazotization of several chemical intermediates.[1]

Methodology:

- First Condensation: 2,4-Diaminobenzenesulfonic acid is condensed with 2,4,6-Trichloro-1,3,5-triazine.
- Second Condensation: The product from the first step is then condensed with N-methylbenzenamine.
- Diazotization: The resulting compound undergoes diazotization to form a diazonium salt.
- Coupling: The diazonium salt is then coupled with 1-(2-Chlorophenyl)-3-methyl-1H-pyrazol-5(4H)-one to yield the final **Acid Yellow 127** dye.[1]



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A simplified workflow for the synthesis of **Acid Yellow 127**.

General Protocol for Dyeing with Acid Yellow 127

Acid dyes are typically used for dyeing protein fibers and polyamides in an acidic dye bath. The acidity allows for the formation of ionic bonds between the anionic dye molecules and the protonated amino groups of the fibers, resulting in good colorfastness.

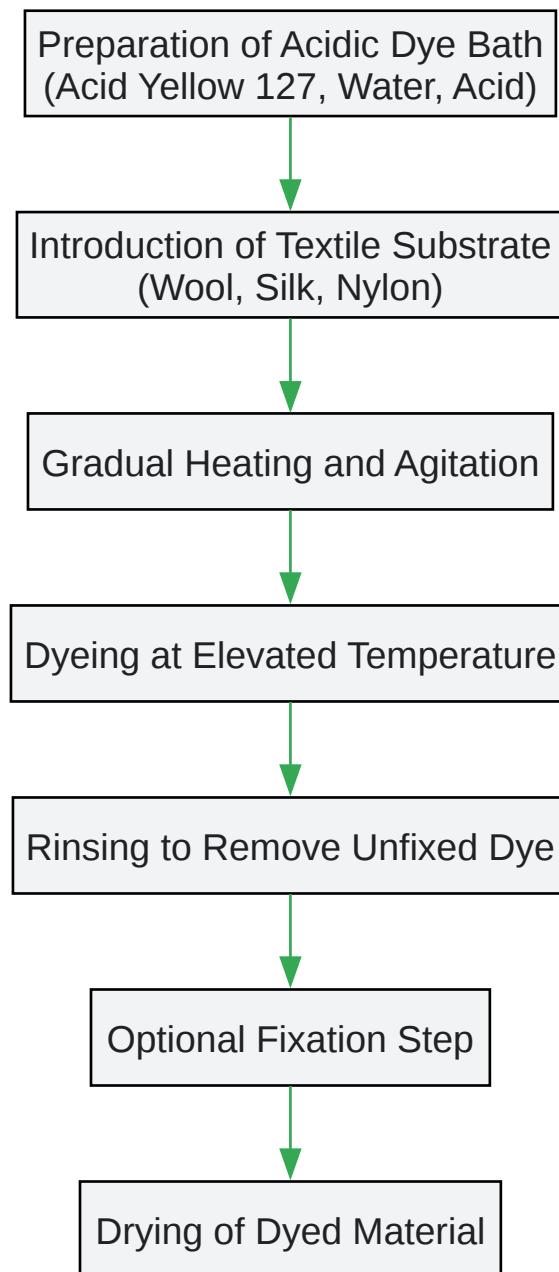
Materials:

- **Acid Yellow 127** dye
- Textile substrate (e.g., wool, silk, or nylon)

- Water
- Acid (e.g., acetic acid or formic acid)
- Levelling agent (optional)
- Fixing agent (optional)

Methodology:

- Preparation of the Dye Bath: The required amount of **Acid Yellow 127** is dissolved in water. An acid, such as acetic acid or formic acid, is added to the dye bath to achieve the desired pH. A levelling agent may also be added to promote even dye uptake.
- Dyeing: The textile material is introduced into the dye bath. The temperature is gradually raised to near boiling while the bath is agitated to ensure uniform dyeing. The dyeing is continued at this temperature for a specified period.
- Rinsing and Fixation: After dyeing, the material is thoroughly rinsed with water to remove any unfixed dye. A fixation step may be employed to enhance the wet fastness properties of the dyed material.
- Drying: The dyed and rinsed material is then dried.



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A high-level workflow for the textile dyeing process using **Acid Yellow 127**.

Applications in Research

A comprehensive search of scientific literature did not yield any specific applications of **Acid Yellow 127** in fundamental research areas such as cell biology, drug development, or as a fluorescent probe. Its use appears to be confined to the industrial dyeing of textiles, leather, and potentially in the formulation of inks and cosmetics.^[2] There is some emerging research in

the field of environmental science focused on the removal of this dye from industrial wastewater, but this does not involve its use as a research tool itself.

Conclusion

Acid Yellow 127 is a well-characterized dye for industrial applications, with established protocols for its synthesis and use in textile dyeing. Its chemical properties, including its solubility in water and its behavior in acidic and basic conditions, are known. However, there is a significant gap in the available data concerning its quantitative spectroscopic properties and its application in fundamental scientific research. For professionals in drug development and other research fields, this dye does not have a documented history of use as a biological stain, probe, or assay component. Therefore, any novel research application would require a thorough in-house characterization of its photophysical and chemical properties.

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